

"3-Desmethyl Gatifloxacin" CAS number and molecular formula

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Compound of Interest

Compound Name: 3-Desmethyl Gatifloxacin

Cat. No.: B133404

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In-Depth Technical Guide: 3-Desmethyl Gatifloxacin

This technical guide provides comprehensive information on **3-Desmethyl Gatifloxacin**, an impurity of the fourth-generation fluoroquinolone antibiotic, Gatifloxacin. This document is intended for researchers, scientists, and professionals in the field of drug development and analytical chemistry.

Core Compound Identification

3-Desmethyl Gatifloxacin is a key related substance of Gatifloxacin. Its fundamental chemical identifiers are summarized below.

Parameter	Value
CAS Number	112811-57-1[1][2]
Molecular Formula	C ₁₈ H ₂₀ FN ₃ O ₄ [1][2]
Molecular Weight	361.37 g/mol [1][2]
Synonyms	1-Cyclopropyl-6-fluoro-1,4-dihydro-8-methoxy-4-oxo-7-(1-piperazinyl)-3-quinolinecarboxylic Acid, AM 1147, PD 135042, Gatifloxacin Impurity D[1]

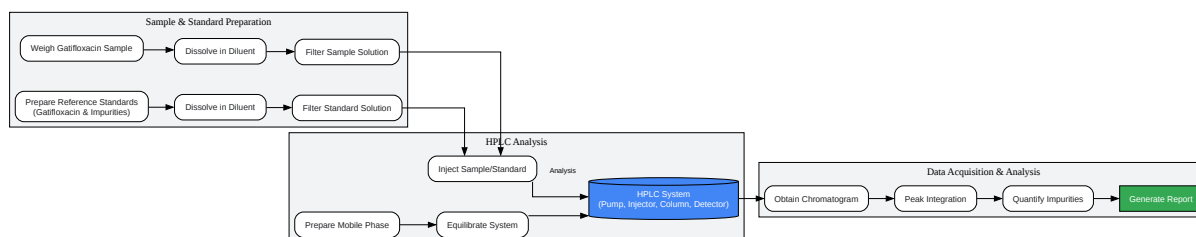
Analytical Methodologies

The analysis of Gatifloxacin and its impurities, including **3-Desmethyl Gatifloxacin**, is predominantly carried out using High-Performance Liquid Chromatography (HPLC). Various methods have been developed to ensure the separation and quantification of these related substances.

Method	Column	Mobile Phase	Detection	Application
RP-HPLC	Zorbax Eclipse C18, 50 x 4.6 mm, 5µm	Channel A: 0.1% Trifluoroacetic acid bufferChannel B: Acetonitrile	UV at 220nm	Quantification of Gatifloxacin and its impurities[3]
Stability-Indicating RP-HPLC	BDS Hypersil C8 (250 X 4.6 mm, 5 µm)	20 mM phosphate buffer (pH 3.0) and methanol (30:70 v/v)	254 nm	Simultaneous determination of gatifloxacin and flurbiprofen and their degradation products[4]
Eco-Friendly RP-HPLC	Shimadzu ODS-C18	3% sodium benzoate (pH 6.5)	Diode array detector at 293 nm	Estimation of Gatifloxacin in eye drop formulation using a hydrotropic mobile phase[5]

Experimental Workflow: HPLC Analysis of Gatifloxacin Impurities

The following diagram illustrates a typical workflow for the analysis of Gatifloxacin and its related substances, such as **3-Desmethyl Gatifloxacin**, using HPLC.



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Caption: General workflow for the HPLC analysis of Gatifloxacin impurities.

Mechanism of Action of Parent Compound: Gatifloxacin

While specific signaling pathway information for **3-Desmethyl Gatifloxacin** is not readily available, it is understood as an impurity of Gatifloxacin. The mechanism of action of Gatifloxacin involves the inhibition of bacterial DNA gyrase and topoisomerase IV.[6][7] These enzymes are crucial for bacterial DNA replication, transcription, repair, and recombination.[6][7] By inhibiting these enzymes, Gatifloxacin disrupts essential cellular processes in bacteria, leading to cell death.[7][8] This broad-spectrum activity is effective against both Gram-positive and Gram-negative bacteria.[9]

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